

High-Performance Polymerization Catalysis using Dichlorobis(trimethylphosphine)nickel(II)

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Compound of Interest

Compound Name: *Dichloronickel;trimethylphosphani
um*

Cat. No.: *B11815867*

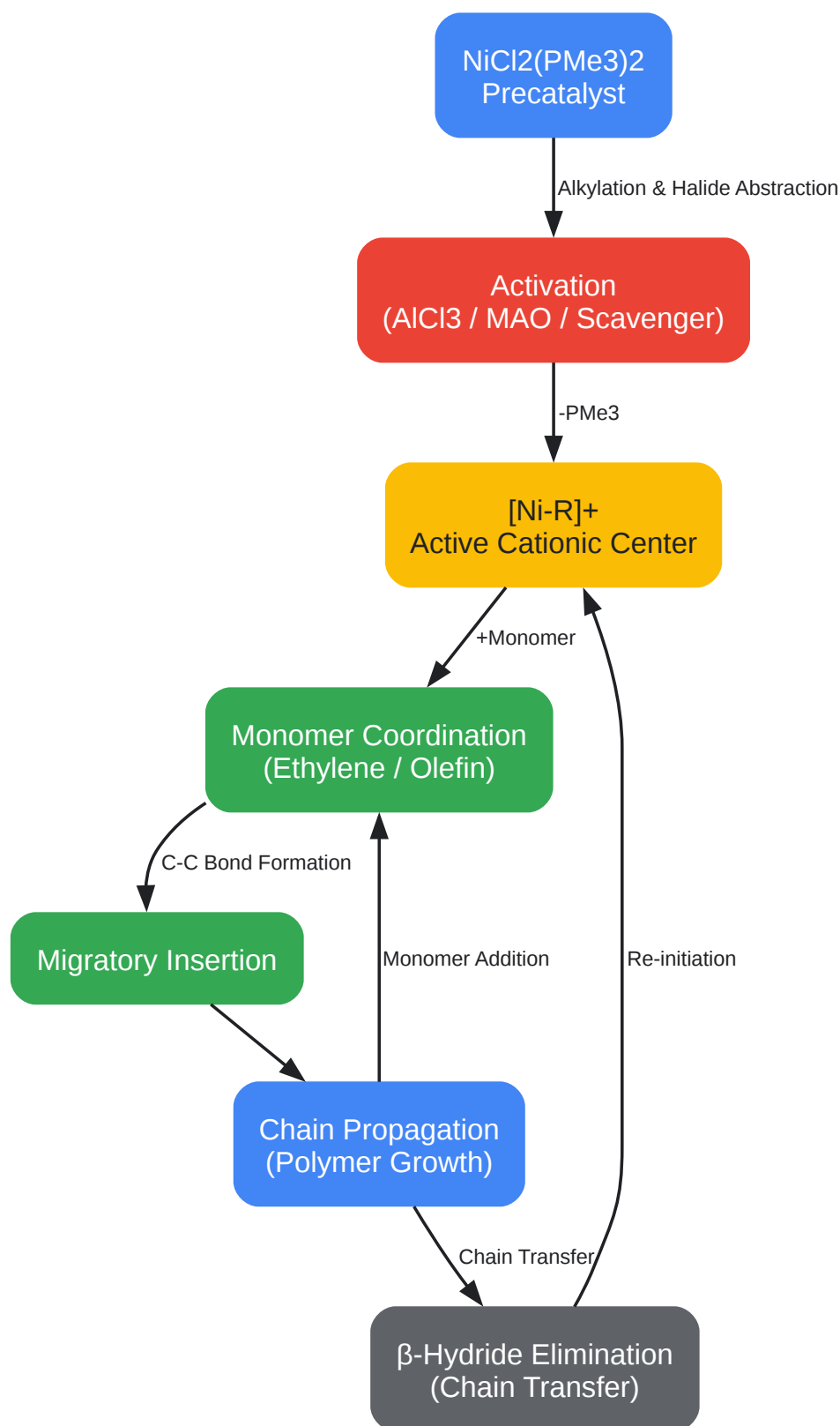
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Executive Summary & Mechanistic Rationale

Dichlorobis(trimethylphosphine)nickel(II), formulated as $\text{NiCl}_2(\text{PMe}_3)_2$, is a highly versatile, square-planar Ni(II) precatalyst utilized extensively in advanced polymer chemistry. The trimethylphosphine (PMe_3) ligands are strongly σ -donating and sterically unhindered, possessing a compact cone angle of approximately 118° ^[1]. This unique steric and electronic profile allows the nickel center to be readily activated, entering distinct catalytic pathways depending on the co-catalyst and monomer environment.

In olefin dimerization and polymerization, the precatalyst requires activation to form a coordinatively unsaturated, electrophilic cationic nickel species. When treated with Lewis acids such as AlCl_3 , the complex undergoes alkylation and halide abstraction, generating a highly active $[\text{Ni-R}]^+$ center capable of rapid migratory insertion^[2]. Conversely, in neutral Ni(II) systems, the strong coordinating ability of PMe_3 can poison the active site. To circumvent this, phosphine scavengers like $\text{Ni}(\text{COD})_2$ or $\text{B}(\text{C}_6\text{F}_5)_3$ are employed. These scavengers act as "phosphine sponges," thermodynamically driving the dissociation of PMe_3 and unmasking the active catalytic center^[3].

In a radically different pathway, $\text{NiCl}_2(\text{PMe}_3)_2$ initiates the living aromatizing polymerization of 1,2-diisocyanobenzenes without external activators. Here, the dissociated PMe_3 acts as a nucleophile, attacking the isocyano carbon to form a zwitterionic intermediate. This initiates a cascade reaction that yields rigid, single-handed helical poly(quinoxaline-2,3-diyl)s (PQXs)[4].



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Catalytic cycle of $\text{NiCl}_2(\text{PMe}_3)_2$ in olefin polymerization and dimerization.

Quantitative Performance Data

The following table summarizes the catalytic activity and key performance metrics of $\text{NiCl}_2(\text{PMe}_3)_2$ across its primary applications:

Catalytic Application	Catalyst Precursor	Activator / Co-Catalyst	Key Performance Metrics	Ref
Olefin Dimerization	$\text{NiCl}_2(\text{PMe}_3)_2$	AlCl_3	91% dimer selectivity (e.g., C10 from C5); high activity at 70 °C	[2]
Aromatizing Polymerization	$\text{NiCl}_2(\text{PMe}_3)_2$	None (Self-initiating)	Living polymerization; Dispersity (Đ) = 1.01–1.07	[4]
Ethylene Polymerization	Neutral Ni(II) – PMe_3	Ni(COD)_2 or $\text{B(C}_6\text{F}_5)_3$	Moderate MW polyethylene; 10–50 branches per 1000 carbons	[3]

Experimental Workflows & Self-Validating Protocols

Protocol 1: Ethylene Polymerization via Phosphine Scavenging

Objective: Synthesize moderately branched polyethylene using a neutral Ni(II) system.

Causality Focus: Free PMe_3 strongly coordinates to the electrophilic Ni(II) center, halting monomer coordination. The addition of Ni(COD)_2 is not for catalysis, but to irreversibly bind free PMe_3 , shifting the equilibrium toward the active, phosphine-free catalyst[3].

Step-by-Step Methodology:

- **Preparation:** In a nitrogen-filled glovebox, dissolve 10 μmol of the $\text{Ni(II)}\text{--PMe}_3$ precatalyst in 50 mL of anhydrous toluene.
- **Scavenger Addition:** Inject a stoichiometric equivalent of Ni(COD)_2 (or $\text{B(C}_6\text{F}_5)_3$) dissolved in toluene directly into the reaction mixture.
- **Pressurization:** Transfer the solution to a Parr reactor and pressurize with ethylene to 1–5 atm at 25 $^\circ\text{C}$.
- **Propagation:** Maintain constant pressure and temperature for 30 minutes with vigorous stirring.
- **Quenching:** Vent the reactor and quench the active species by adding 10 mL of acidified methanol (10% HCl in MeOH) to demetallate the chain ends.
- **Isolation:** Filter the precipitated polyethylene, wash with excess methanol, and dry in vacuo at 60 $^\circ\text{C}$.

System Validation: The immediate cessation of ethylene uptake if Ni(COD)_2 is omitted validates that free PMe_3 is the primary catalyst poison[3]. A continuous pressure drop on the reactor gauge confirms successful phosphine scavenging and active site generation.

Protocol 2: Living Aromatizing Polymerization of 1,2-Diisocyanobenzenes

Objective: Synthesize helical poly(quinoxaline-2,3-diyl)s (PQXs) with controlled molecular weight. **Causality Focus:** The compact nature of PMe_3 allows it to act as an efficient nucleophilic trigger, unlike bulkier phosphines. The rigid steric repulsion of the monomer substituents forces the growing polymer chain into a single-handed helical conformation[4].

Step-by-Step Methodology:

- **Initiation:** In an inert atmosphere, dissolve 1,2-diisocyanobenzene monomer (e.g., 0.5 mmol) in anhydrous THF (2 mL).
- **Catalyst Addition:** Add $\text{NiCl}_2(\text{PMe}_3)_2$ (0.01 mmol) to the monomer solution at room temperature.

- Propagation: Stir the reaction mixture for 12 hours. The reaction proceeds quantitatively at room temperature without the need for thermal activation.
- Termination: Quench the reaction by exposing the mixture to air and adding a few drops of water.
- Precipitation: Pour the mixture into rapidly stirring methanol to precipitate the polymer. Filter and dry under vacuum.

System Validation: Mass spectrometry of the polymer end groups must reveal $-P^+Me_3$ and $-H$ termini. This validates the mechanistic hypothesis that nucleophilic attack by the dissociated PMe_3 initiates the polymerization cascade[4]. Furthermore, Size Exclusion Chromatography (SEC) should indicate a dispersity ($\bar{M}_w/\bar{M}_n$) of 1.01–1.07, confirming the living nature of the polymerization[4].

References

- Title: Nickel-Catalyzed Dimerization of Di- and Trisubstituted Olefins Source: ACS Publications (Organometallics) URL:[[Link](#)]
- Title: Facile Preparation of Poly(quinoxaline-2,3-diyl)s via Aromatizing Polymerization of 1,2-Diisocyanobenzenes Using Phosphine Complexes of Nickel(II) Salts Source: Chemistry Letters / ResearchGate URL:[[Link](#)]
- Title: Neutral Nickel(II)-Based Catalysts for Ethylene Polymerization Source: ACS Publications (Organometallics) URL:[[Link](#)]
- Title: Ligand Electronic Properties Dictate Composition of Ni-Based Nanocrystals Source: ACS Publications (Chemistry of Materials) URL:[[Link](#)]

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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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